

An In-depth Technical Guide to the Safe Handling of 2-Bromoethanol

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Compound of Interest

Compound Name: 2-Bromoethanol

Cat. No.: B042945

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **2-Bromoethanol** (CAS No. 540-51-2), a versatile but hazardous reagent frequently used in organic synthesis and drug development. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification

2-Bromoethanol is classified as a hazardous chemical and requires careful handling.^[1] It is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.^{[2][3][4][5]}

GHS Classification:^{[3][5][6]}

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)
- Acute Toxicity, Inhalation (Category 3)
- Skin Corrosion/Irritation (Category 1B)
- Serious Eye Damage/Eye Irritation (Category 1)

Signal Word: Danger[1][2][3]

Hazard Statements:[2][6][7]

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
- H314: Causes severe skin burns and eye damage.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **2-Bromoethanol**.

Table 1: Physical and Chemical Properties

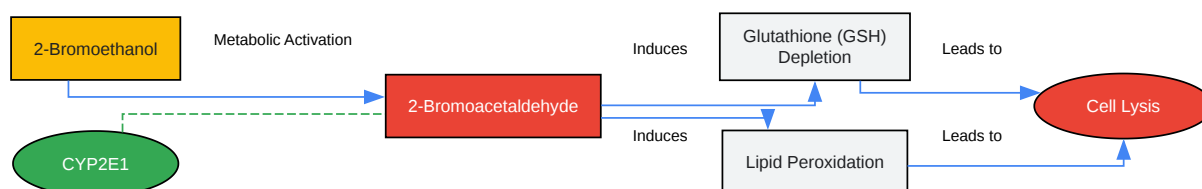
Property	Value	Source
Molecular Formula	C2H5BrO	[5]
Molecular Weight	124.97 g/mol	[5]
Appearance	Colorless to light yellow liquid	[8][9]
Odor	Sweet	[1]
Melting Point	-80 °C / -112 °F	[1]
Boiling Point	149 - 150 °C / 300.2 - 302 °F @ 750 mmHg	[1]
Flash Point	> 110 °C / > 230 °F	[1]
Density	1.763 g/mL at 25 °C	[10]
Vapor Pressure	2.4 mmHg at 20 °C	[8][10]
Vapor Density	4.3 (vs air)	[10]
Water Solubility	1-5 g/100 mL at 19 °C	[8]
Refractive Index	n20/D 1.492	[10]

Table 2: Toxicological Data

Test	Result	Species	Source
LD50 (Intraperitoneal)	80 mg/kg (minimum lethal concentration)	Mouse	[2]
EC50 (Hepatocyte Cytotoxicity)	100 μ M (2 hr)	Rat	[6]

Mechanism of Toxicity

The toxicity of **2-Bromoethanol** stems from its function as an alkylating agent.[1] It can covalently modify nucleophilic sites on essential biomolecules such as proteins and nucleic acids.[1] A primary pathway of its hepatotoxicity involves metabolic activation by the cytochrome P450 enzyme CYP2E1.[6] This process converts **2-Bromoethanol** into the more toxic metabolite, 2-bromoacetaldehyde.[6] This metabolite can lead to significant cellular damage through the depletion of glutathione (GSH) and the induction of lipid peroxidation, ultimately causing cell lysis.[6]



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Figure 1: Simplified metabolic activation and toxicity pathway of **2-Bromoethanol**.

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory when working with **2-Bromoethanol**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is required:

- **Hand Protection:** Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Double gloving is recommended.
- **Eye and Face Protection:** Chemical safety goggles and a face shield.[1]
- **Skin and Body Protection:** A lab coat worn over long-sleeved clothing and closed-toe shoes. A chemical-resistant apron is advised for larger quantities.[1]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood.[3] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Handling and Storage

- **Handling:** Use only in a well-ventilated area, preferably a chemical fume hood.[2][3] Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[1] Wash hands thoroughly after handling.[1]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep refrigerated (2-8°C).[8][10] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[1]

Spill and Leak Procedures

- **Small Spills:** Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3]
- **Large Spills:** Immediately evacuate the area and call for emergency response. Isolate the spill area for at least 50 meters (150 feet) in all directions.

First-Aid Measures

Immediate medical attention is required for all exposures.[1]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[1] Remove and wash contaminated clothing before reuse.[1]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If not breathing, give artificial respiration.[2]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water and call a physician or poison control center immediately.[1][2]



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Figure 2: Standard workflow for safely handling **2-Bromoethanol**.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Specific Hazards: Combustible liquid.[6] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[1] Waste must be handled as hazardous. Do not allow the product to reach the sewage system.[4]

This technical guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use and ensure all personnel are thoroughly trained on the hazards and safe handling procedures for **2-Bromoethanol**.

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